

# 4-tert-Butylbenzophenone safety data sheet and handling precautions

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## Compound of Interest

Compound Name: **4-tert-Butylbenzophenone**

Cat. No.: **B1582318**

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## An In-depth Technical Guide to the Safe Handling of **4-tert-Butylbenzophenone**

As a compound utilized in various research and development applications, a thorough understanding of the safety profile and handling requirements for **4-tert-Butylbenzophenone** is paramount for the protection of laboratory personnel and the integrity of scientific work. This guide provides a detailed overview of its properties, hazards, and the necessary precautions for its use in a professional research environment.

## Section 1: Chemical Identity and Physical Properties

**4-tert-Butylbenzophenone**, identified by CAS Number 22679-54-5, is an aromatic ketone. Its molecular structure consists of a benzophenone core substituted with a tert-butyl group. This structure dictates its physical and chemical properties, which are essential for predicting its behavior and determining appropriate handling measures.

Table 1: Physical and Chemical Properties of **4-tert-Butylbenzophenone**

Property	Value	Source
CAS Number	<b>22679-54-5</b>	<a href="#">[1]</a>
Molecular Formula	C <sub>17</sub> H <sub>18</sub> O	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	238.32 g/mol	<a href="#">[2]</a>
Appearance	White, crystalline solid	<a href="#">[1]</a>
Water Solubility	Low	<a href="#">[1]</a>

| Storage Class | 11 (Combustible Solids) | |

## Section 2: Hazard Identification and Toxicological Profile

The hazard classification of **4-tert-Butylbenzophenone** presents a notable point of consideration for the conscientious scientist. Safety Data Sheets (SDS) from different suppliers show variability in reported hazards. For instance, some sources indicate the compound has no significant health hazards at its given concentration, while others classify it as a substance requiring more stringent precautions.[\[1\]](#)[\[3\]](#)

In the spirit of fostering a robust safety culture, this guide adopts the principle of adhering to the more conservative hazard assessment. This approach ensures the highest level of protection for researchers. The primary hazards, based on this precautionary principle, are outlined below.

[\[3\]](#)

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

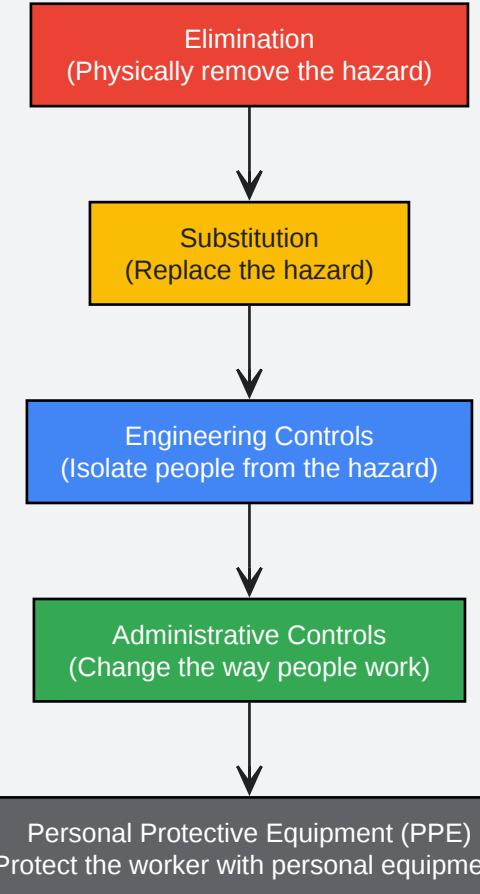
The causality of these irritant effects stems from the chemical's interaction with epithelial tissues. Upon contact, it can disrupt cell membranes, leading to an inflammatory response,

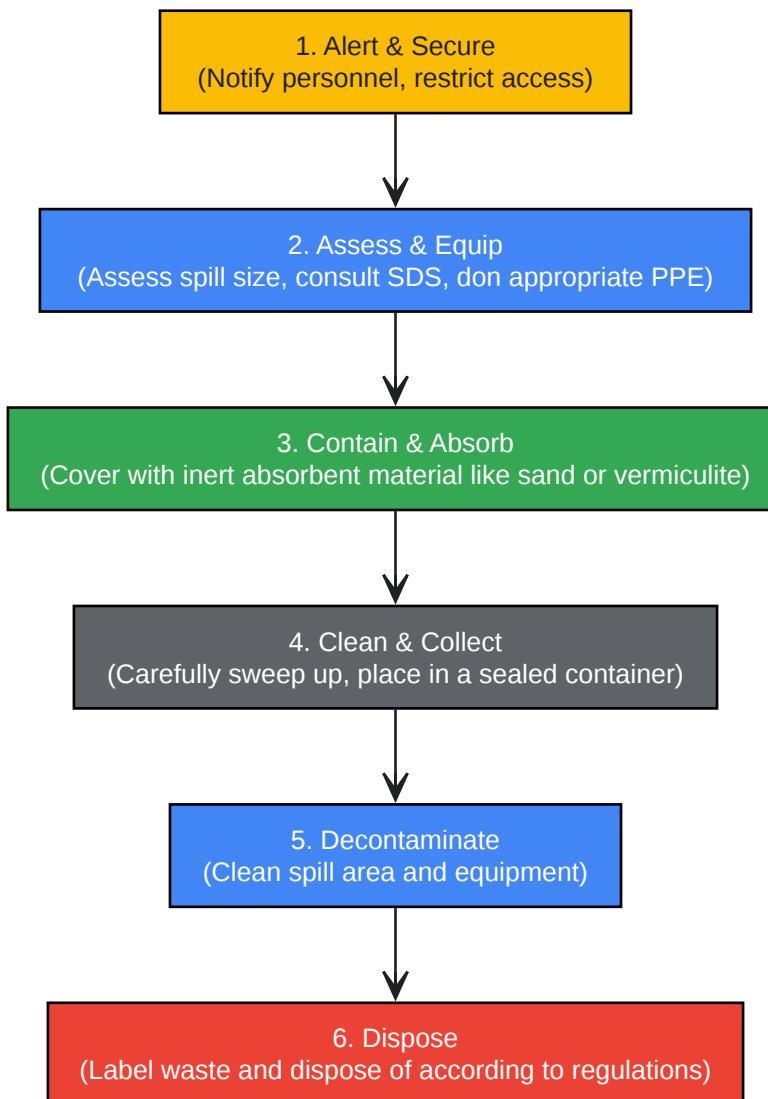
redness, and discomfort. Inhalation of the dust can similarly irritate the mucosal linings of the respiratory tract.

## Section 3: Risk Management and the Hierarchy of Controls

Effective management of the risks associated with **4-tert-Butylbenzophenone**, or any laboratory chemical, is not solely reliant on personal protective equipment (PPE). A systematic approach, known as the Hierarchy of Controls, provides a framework for implementing the most effective and reliable safety measures. The priority is to eliminate or reduce the hazard at its source.

### Hierarchy of Controls (Most to Least Effective)





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Caption: A systematic workflow for responding to a minor chemical spill.

For large spills, evacuate the area and contact the institution's emergency response team.

## Section 7: Waste Disposal

All waste containing **4-tert-Butylbenzophenone**, including empty containers, contaminated PPE, and spill cleanup materials, must be treated as chemical waste. [3]

- Collection: Collect waste in a designated, sealed, and clearly labeled container.
- Segregation: Do not mix with other waste streams unless specified by institutional protocols.

- Disposal: Arrange for disposal through the institution's environmental health and safety office. Disposal must be conducted by a licensed company in accordance with all local, regional, and national regulations. [3] By integrating these principles of hazard awareness, risk management, and procedural diligence, researchers can confidently and safely handle **4-tert-Butylbenzophenone**, ensuring both personal safety and the quality of their scientific endeavors.

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